

Application Notes and Protocols: Standard Operating Procedure for Dissolving Danusertib in DMSO

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Compound of Interest

Compound Name: *Danusertib*

Cat. No.: *B1684427*

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Danusertib (also known as PHA-739358) is a potent, ATP-competitive inhibitor of Aurora kinases A, B, and C, with additional activity against other kinases such as FGFR1, Abl, and Ret.[1][2] For in vitro and in vivo studies, it is crucial to prepare a stable, concentrated stock solution. Dimethyl sulfoxide (DMSO) is the most common solvent for dissolving **Danusertib** due to its high solubilizing capacity for this compound.[3][4] This document provides a detailed standard operating procedure (SOP) for the preparation of **Danusertib** stock solutions in DMSO.

2. Data Summary

The following table summarizes the key quantitative data for **Danusertib**.

Property	Value	Citations
Molecular Weight	474.55 g/mol	[5][6][7]
CAS Number	827318-97-8	[5][6]
Appearance	Off-white to yellow or white to beige solid powder.	[1][5]
Solubility in DMSO	Reported values range from 2 mg/mL to 95 mg/mL. A solubility of at least 50 mg/mL (105.36 mM) can be achieved, potentially requiring sonication. [1][3][4][5][7][8]	[1][4][5]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years.	[5][7]
Storage (Stock Solution in DMSO)	-80°C for up to 1 year; -20°C for up to 6 months. It is recommended to avoid repeated freeze-thaw cycles.	[5][7][9]

3. Experimental Protocol: Preparation of a 50 mg/mL (105.36 mM) Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **Danuserib** in DMSO.

3.1. Materials

- **Danuserib** powder
- Anhydrous or fresh, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Water bath or heat block (optional)
- Bath sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

3.2. Safety Precautions

- **Danuseritib** should be handled as a potentially hazardous compound.[\[3\]](#)
- Perform all weighing and dissolution steps in a well-ventilated area or a chemical fume hood.
- DMSO can facilitate the absorption of chemicals through the skin; therefore, always wear appropriate gloves and a lab coat.[\[10\]](#)
- Consult the Safety Data Sheet (SDS) for **Danuseritib** before handling.

3.3. Procedure

- Preparation: Bring the **Danuseritib** powder and DMSO to room temperature before opening to prevent moisture absorption. It is highly recommended to use a new or freshly opened bottle of DMSO, as it is hygroscopic and absorbed water can reduce the solubility of the compound.[\[4\]](#)[\[5\]](#)
- Weighing: Accurately weigh the desired amount of **Danuseritib** powder. For example, to prepare 1 mL of a 50 mg/mL solution, weigh 50 mg of **Danuseritib**.
- Dissolution:
 - Add the weighed **Danuseritib** powder to a sterile microcentrifuge tube or vial.
 - Add the appropriate volume of fresh DMSO. For a 50 mg/mL solution, add 1 mL of DMSO to 50 mg of **Danuseritib**.
 - Cap the tube securely and vortex thoroughly for 2-3 minutes to facilitate dissolution.

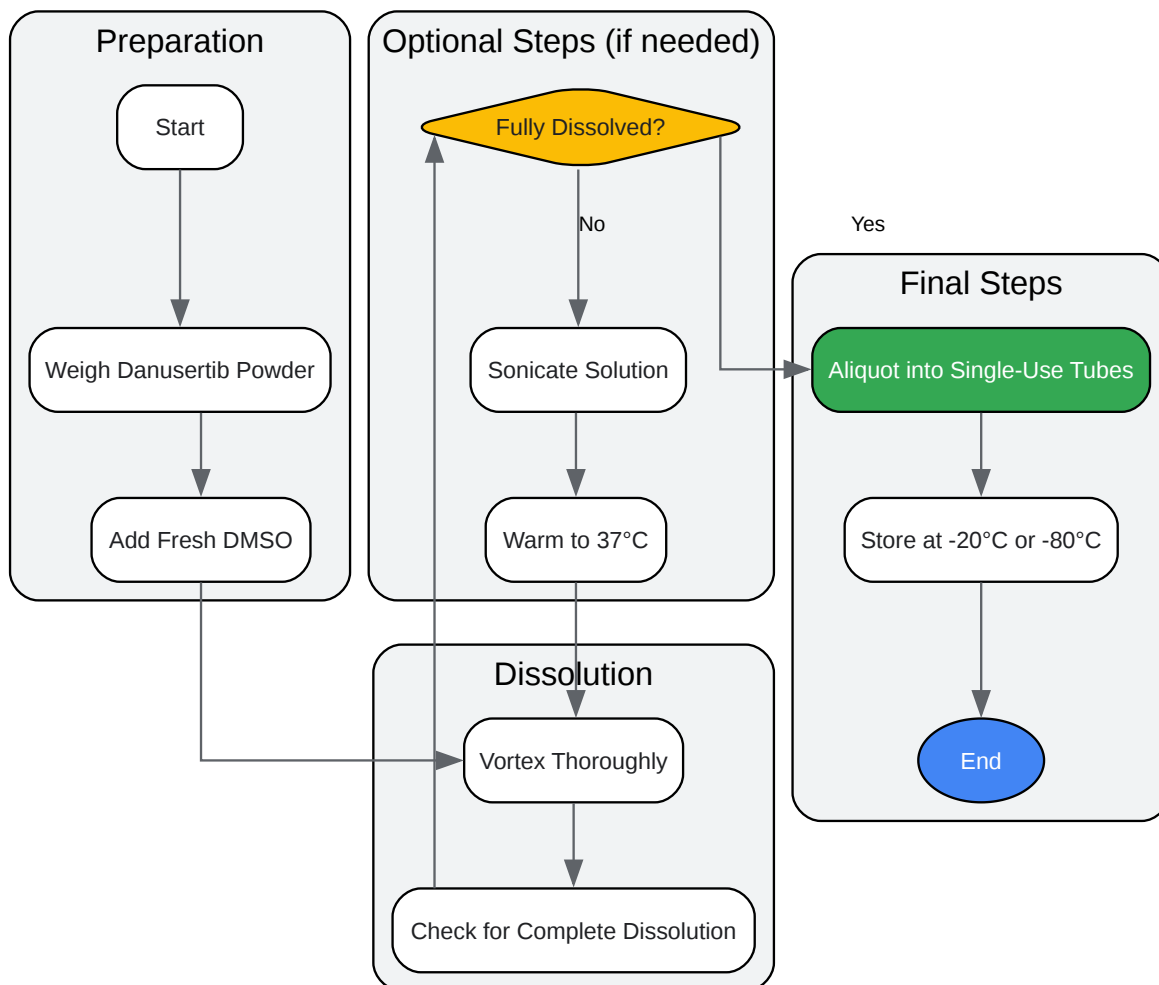
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, the following steps can be taken:
 - Sonication: Place the tube in a bath sonicator for 5-10 minutes.[\[5\]](#)[\[7\]](#)
 - Warming: Gently warm the solution in a water bath or on a heat block at 37°C for 10-15 minutes.[\[6\]](#)
 - After sonication or warming, vortex the solution again.
- Verification: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
 - For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).[\[5\]](#)[\[7\]](#)

3.4. Dilution for Cell-Based Assays

When preparing working solutions for cell culture experiments, the stock solution should be diluted in culture medium. It is critical to ensure that the final concentration of DMSO in the medium is low (typically less than 0.5%) to avoid cellular toxicity.[\[9\]](#) A stepwise dilution is recommended to prevent the compound from precipitating out of the aqueous solution.[\[9\]](#)

4. Visualization of Experimental Workflow

The following diagram illustrates the standard operating procedure for dissolving **Danuserib** in DMSO.



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Caption: Workflow for dissolving **Danusertib** in DMSO.

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References

- 1. Danusertib $\geq 98\%$ (HPLC) | 827318-97-8 [sigmaaldrich.com]
- 2. medkoo.com [medkoo.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. apexbt.com [apexbt.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. molnova.com:443 [molnova.com:443]
- 9. medchemexpress.cn [medchemexpress.cn]
- 10. lifetein.com [lifetein.com]
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